

Technical Guide: O,S-Dimethyl Dithiocarbonate (CAS 19708-81-7)

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Compound of Interest

Compound Name: *Carbonodithioic acid, O,S-dimethyl ester*

Cat. No.: *B034010*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O,S-Dimethyl dithiocarbonate, identified by the CAS number 19708-81-7, is an organosulfur compound belonging to the dithiocarbonate class of molecules.^{[1][2]} Structurally, it is the O,S-dimethyl ester of dithiocarbonic acid. While this specific molecule is primarily utilized as a reagent and intermediate in organic synthesis, the broader class of dithiocarbamates has garnered significant interest in the field of drug development due to their diverse biological activities.^{[1][2]} This technical guide provides a comprehensive overview of the known properties of O,S-dimethyl dithiocarbonate, its synthesis, and explores the potential biological applications of the dithiocarbamate scaffold for researchers in the life sciences.

Chemical and Physical Properties

O,S-Dimethyl dithiocarbonate is a colorless to pale yellow liquid with a characteristic pungent odor.^[1] It is a flammable substance and should be handled with appropriate safety precautions.^[1] Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	19708-81-7	[1][3]
Molecular Formula	C ₃ H ₆ OS ₂	[1][3]
Molecular Weight	122.21 g/mol	[3]
IUPAC Name	O-methyl methylsulfanylmethanethioate	[3]
Synonyms	Carbonodithioic acid O,S- dimethyl ester, Dithiocarbonic acid O,S-dimethyl ester, O,S- Dimethyl carbonodithioate	[1]
Boiling Point	158.3°C at 760 mmHg	[1]
Flash Point	49.5°C	[1]
Density	1.182 g/cm ³	[1]
Refractive Index	1.55	[1]
Vapor Pressure	3.43 mmHg at 25°C	[1]

Synthesis of O,S-Dimethyl Dithiocarbonate

The synthesis of O,S-dimethyl dithiocarbonate can be achieved through a two-step process involving the formation of a xanthate salt followed by methylation. A common laboratory-scale synthesis is detailed below.

Experimental Protocol:

Materials:

- Methanol (CH₃OH)
- Carbon disulfide (CS₂)
- Potassium hydroxide (KOH)

- Dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$)
- Diethyl ether ($\text{C}_2\text{H}_5)_2\text{O}$)
- Benzene (C_6H_6)
- 0.1 N Hydrochloric acid (HCl)
- Saturated sodium chloride solution (NaCl)

Procedure:

- A suspension of granulated potassium hydroxide (9.3 g, 0.166 mol) in a 1:1 mixture of dry diethyl ether and benzene (70 ml) is prepared.
 - Methanol (5.3 g, 6.7 ml, 0.166 mol) is added to the suspension.
 - The reaction mixture is cooled to 6°C.
 - A solution of carbon disulfide (12.6 g, 10.0 ml, 0.166 mol) in benzene (7.5 ml) is added dropwise to the cooled mixture.
 - The reaction is stirred at 6°C for 5 hours.
 - Dimethyl sulfate (20.9 g, 15.7 ml, 0.166 mol) is then added to the mixture.
 - The reaction is allowed to warm to room temperature and stirred for an additional 20 hours.
 - The organic layer is decanted and washed sequentially with 0.1 N HCl, saturated NaCl, and half-saturated NaCl solution.
 - The solvent is removed under reduced pressure.
 - The resulting residue is purified by vacuum distillation to yield O,S-dimethyl dithiocarbonate.
- [4]

Synthesis workflow for O,S-dimethyl dithiocarbonate.

Biological Activity and Potential in Drug Development

While there is a lack of specific biological data for O,S-dimethyl dithiocarbonate in the scientific literature, the broader class of dithiocarbamates exhibits a wide range of biological activities, making this chemical scaffold of significant interest to drug development professionals. The biological effects of dithiocarbamates are often attributed to their ability to chelate metal ions and interact with sulfhydryl groups in proteins.

Biological Activity	Target/Mechanism	Representative Compounds	Reference
Anticancer	Inhibition of proteasome activity, induction of apoptosis, modulation of proteins involved in oxidative stress and transcription.	Disulfiram, Pyrrolidine dithiocarbamate	[5]
Antimicrobial	Inhibition of essential enzymes, disruption of cellular processes.	Various metal complexes of dithiocarbamates	[4]
Antifungal	Broad-spectrum activity against various plant pathogens.	Maneb, Zineb, Thiram	[6]
Antiviral	Inhibition of viral replication. Pyrrolidine dithiocarbamate has shown activity against dengue virus and enterovirus 71.	Pyrrolidine dithiocarbamate	[7]
Antiglaucoma	Inhibition of carbonic anhydrase.	Certain water-soluble dithiocarbamates	[3]

The diverse biological activities of dithiocarbamates suggest that O,S-dimethyl dithiocarbonate could serve as a valuable precursor or building block for the synthesis of novel therapeutic agents. Its two sulfur atoms provide reactive sites for further chemical modification, allowing for the generation of libraries of related compounds for screening and lead optimization.

Potential Signaling Pathway Interactions of Dithiocarbamates

The mechanism of action of many biologically active dithiocarbamates involves their interaction with metal-containing enzymes or proteins with critical cysteine residues. For instance, their anticancer effects are partly mediated by the inhibition of the proteasome, a key cellular machinery for protein degradation that is crucial for the survival of cancer cells.

Generalized signaling interactions of dithiocarbamates in cancer cells.

Applications in Organic Synthesis

O,S-Dimethyl dithiocarbonate is a versatile reagent in organic synthesis. It can be used as a precursor for the preparation of other sulfur-containing compounds, such as thiocarbamates and alkyl-ureas.[8] Its reactivity allows for the introduction of the thiocarbonyl moiety into various molecular scaffolds.

Conclusion

O,S-Dimethyl dithiocarbonate (CAS 19708-81-7) is a well-characterized chemical compound with established synthetic routes and physical properties. While direct biological data for this specific molecule is not currently available, the extensive and diverse biological activities of the broader dithiocarbamate class highlight the potential of this chemical scaffold in drug discovery and development. Researchers can leverage O,S-dimethyl dithiocarbonate as a starting material for the synthesis of novel compounds with potential therapeutic applications in oncology, infectious diseases, and other areas. Further investigation into the biological effects of O,S-dimethyl dithiocarbonate and its derivatives is warranted to explore its full potential in medicinal chemistry.

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